In-Depth Technical Guide: Solvent Orange 14 (C22H17N5)

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Compound of Interest

Compound Name:	*Solvent orange 14*
CAS No.:	*6368-70-3*
Cat. No.:	*B1401462*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Orange 14, a synthetic azo dye, is recognized by its vibrant orange-red hue. Chemically classified as a diazo compound, its molecular formula is C22H17N5. This technical guide provides a comprehensive overview of the chemical and physical properties of **Solvent Orange 14**, its synthesis, and its mechanism of action as a colorant. The information is curated for researchers and professionals in chemistry and materials science.

Chemical and Physical Data

A summary of the key identifiers and physicochemical properties of **Solvent Orange 14** is presented in the tables below for easy reference and comparison.

Table 1: Chemical Identification of **Solvent Orange 14**

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Identifier	Value
Molecular Formula	C22H17N5[1][2]
IUPAC Name	4-[(4-phenyldiazenylphenyl)diazenyl]naphthalen-1-amine
CAS Number	6368-70-3[1][2]
C.I. Number	26020[2]
Molecular Weight	351.40 g/mol
Synonyms	Calco Oil Orange 7078V, Organol Dark Red, Victosol Orange

Table 2: Physicochemical Properties of **Solvent Orange 14**

Property	Value
Physical State	Dark red-orange powder
Melting Point	Not available
Solubility	Insoluble in water; Soluble in ethanol, acetone, and benzene
Density	Not available

Table 3: Spectroscopic Data for **Solvent Orange 14**

Spectroscopic Technique	Characteristic Data
UV-Vis (λmax)	Data not available
Infrared (IR)	Data not available
^{1}H-NMR	Data not available
^{13}C-NMR	Data not available

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Note: Specific experimental spectroscopic data for **Solvent Orange 14** were not found in the available search results. The characterization of azo dyes typically involves these techniques.

Experimental Protocols

The following are generalized experimental protocols for the synthesis and characterization of azo dyes, which can be adapted for **Solvent Orange 14**.

Synthesis of Solvent Orange 14

The synthesis of **Solvent Orange 14** is achieved through a two-step process: diazotization of an aromatic amine followed by an azo coupling reaction.

1. Diazotization of 4-(Phenyldiazenyl)benzenamine:

- Reagents: 4-(Phenyldiazenyl)benzenamine, hydrochloric acid, sodium nitrite, water, ice.
- Procedure:
  - Dissolve a molar equivalent of 4-(phenyldiazenyl)benzenamine in an aqueous solution of hydrochloric acid.
  - Cool the solution to 0-5 °C in an ice bath with constant stirring.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine solution. Maintain the temperature below 5 °C to ensure the stability of the diazonium salt.
  - Continue stirring for a short period after the addition is complete to ensure the full conversion to the diazonium salt.

2. Azo Coupling with Naphthalen-1-amine:

- Reagents: The prepared diazonium salt solution, naphthalen-1-amine, a suitable solvent (e.g., ethanol or water).
- Procedure:
  - Dissolve a molar equivalent of naphthalen-1-amine in a suitable solvent.

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- Cool the solution in an ice bath.
- Slowly add the cold diazonium salt solution to the naphthalen-1-amine solution with vigorous stirring.
- The coupling reaction will proceed, leading to the formation of the dark red-orange precipitate of **Solvent Orange 14**.
- After the reaction is complete, the solid product can be collected by filtration, washed with cold water to remove any unreacted starting materials and salts, and then dried.

Characterization Protocols

1. Ultraviolet-Visible (UV-Vis) Spectroscopy:

- Objective: To determine the maximum absorption wavelength (λmax) of the dye.
- Procedure:
  - Prepare a dilute solution of **Solvent Orange 14** in a suitable solvent (e.g., ethanol).
  - Record the UV-Vis spectrum over a wavelength range of approximately 200-800 nm using a spectrophotometer.
  - Identify the wavelength at which the maximum absorbance occurs.

2. Fourier-Transform Infrared (FTIR) Spectroscopy:

- Objective: To identify the functional groups present in the molecule.
- Procedure:
  - Prepare a sample of the dry dye, typically as a KBr pellet or a thin film.
  - Record the IR spectrum over a range of approximately 4000-400 cm^{-1}.
  - Identify characteristic absorption bands for functional groups such as N-H (amine), C-H (aromatic), N=N (azo), and C=C (aromatic).

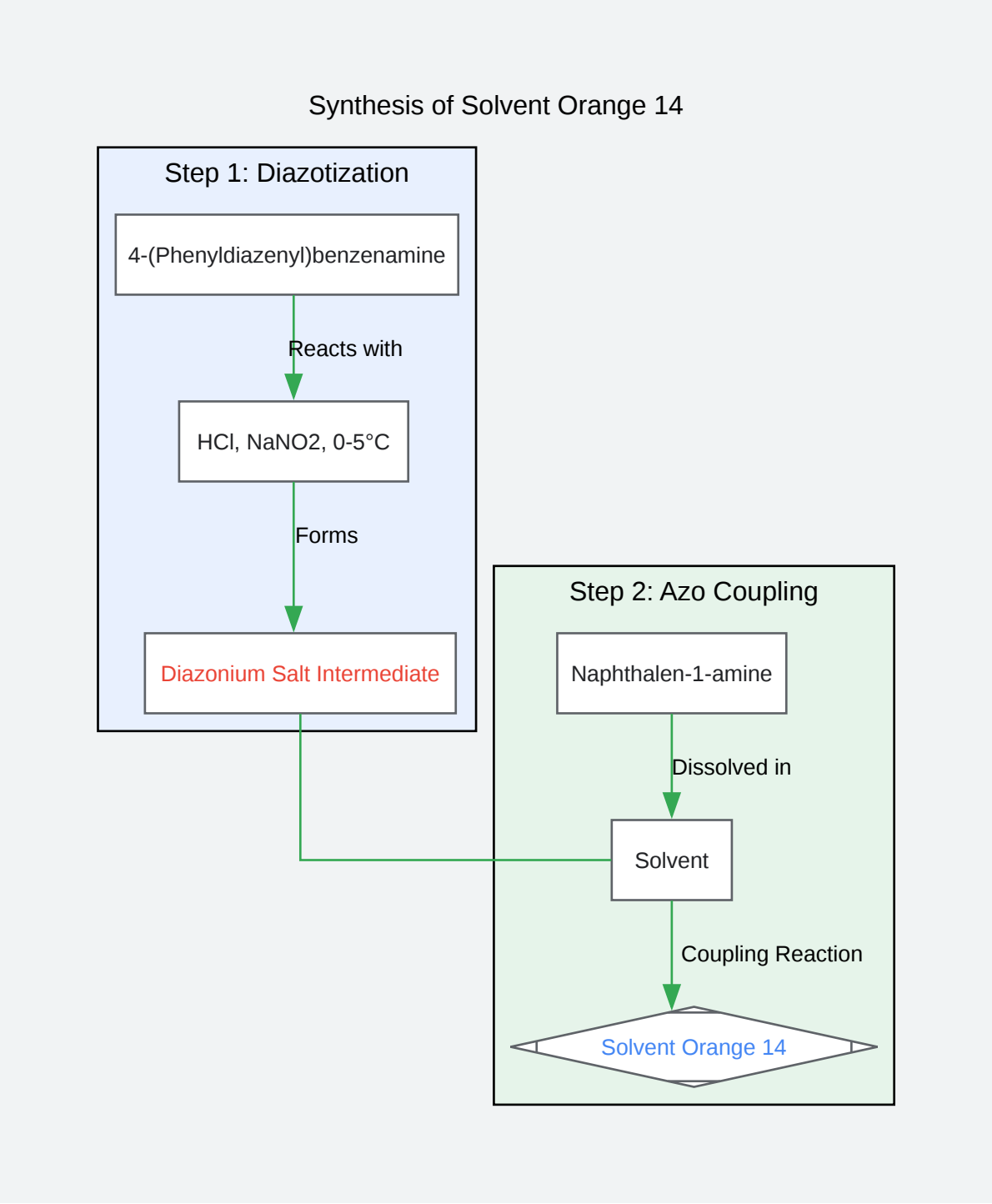
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3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To elucidate the detailed molecular structure.
- Procedure:
  - Dissolve a small amount of the dye in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
  - Record the ^1H and ^{13}C NMR spectra.
  - Analyze the chemical shifts, integration, and coupling patterns to assign the signals to the specific protons and carbons in the molecule.

Visualizations

Synthesis Workflow of **Solvent Orange 14**

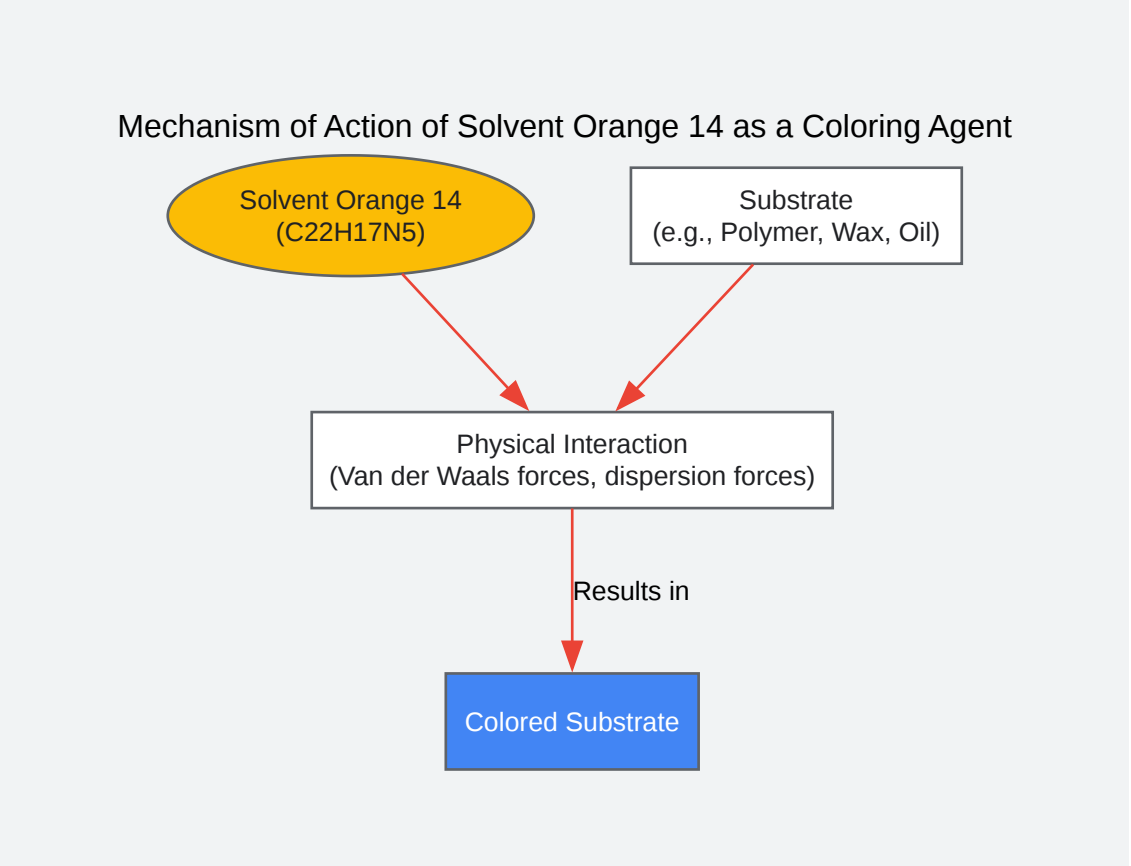


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Caption: A flowchart illustrating the two-step synthesis of **Solvent Orange 14**.

Mechanism of Action: Coloring Agent

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Caption: A diagram showing the physical interaction of **Solvent Orange 14** with a substrate to impart color.

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References

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